

# Application Notes and Protocols for Hydrazine Perchlorate in Solid Propellants

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## Compound of Interest

Compound Name: Hydrazine perchlorate

Cat. No.: B14112844

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## Introduction

**Hydrazine perchlorate** (HP) and its derivatives, such as hydrazine monoperochlorate (HMP) and hydrazine diperochlorate (HDP), are highly energetic materials that have been investigated for their potential use as oxidizing agents in solid rocket propellants. Their high oxygen content and positive heat of formation contribute to a higher specific impulse (Isp) and density compared to the more commonly used ammonium perchlorate (AP). This document provides detailed application notes and experimental protocols for the synthesis, formulation, and characterization of solid propellants containing **hydrazine perchlorate**.

## Data Presentation

The following tables summarize the key performance parameters of **hydrazine perchlorate**-based solid propellants. It is important to note that much of the available data is theoretical, and experimental values can vary based on the specific formulation, binder, and any additives used.

Oxidizer	Binder System	Additive(s)	Density (g/cm <sup>3</sup> ) (Calculated)	Specific Impulse (Isp) (s) (Calculated at 40 atm)	Reference
Hydrazine Monoperchlorate (HMP)	Active Binder	20% Al	1.82	255	<a href="#">[1]</a>
Hydrazine Diperchlorate (HDP)	Active Binder	20% Al	1.91	258	<a href="#">[1]</a>
Ammonium Perchlorate (AP)	Active Binder	20% Al	1.69	254	<a href="#">[1]</a>

Table 1: Calculated Performance of **Hydrazine Perchlorate**-Based Propellants with an Active Binder and Aluminum Fuel.

Oxidizer	Binder System	Additive(s)	Density (g/cm <sup>3</sup> ) (Calculated)	Specific Impulse (Isp) (s) (Calculated at 40 atm)	Reference
Hydrazine Monoperchlorate (HMP)	Hydrocarbon Binder	None	1.70	233.5	<a href="#">[1]</a>
Hydrazine Diperchlorate (HDP)	Hydrocarbon Binder	None	1.72	261	<a href="#">[1]</a>
Ammonium Perchlorate (AP)	Hydrocarbon Binder	None	1.54	230	<a href="#">[1]</a>

Table 2: Calculated Performance of **Hydrazine Perchlorate**-Based Propellants with a Hydrocarbon Binder.

## Experimental Protocols

### I. Synthesis of Hydrazine Perchlorate (HP)

Safety Precaution: Hydrazine and perchloric acid are corrosive and toxic. **Hydrazine perchlorate** is a sensitive explosive. All procedures must be conducted in a chemical fume hood with appropriate personal protective equipment (PPE), including safety goggles, face shield, and chemical-resistant gloves.

Materials:

- Hydrazine hydrate ( $\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$ )
- Perchloric acid ( $\text{HClO}_4$ ), 70%
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips
- Beakers and graduated cylinders
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- Preparation of Solutions:

- Prepare a dilute solution of hydrazine hydrate by carefully adding a known volume of hydrazine hydrate to deionized water in a beaker placed in an ice bath.
- Prepare a dilute solution of perchloric acid by slowly adding a calculated stoichiometric amount of 70% perchloric acid to deionized water in a separate beaker, also in an ice bath.
- Neutralization Reaction:
  - Slowly add the dilute perchloric acid solution to the continuously stirred hydrazine solution.
  - Monitor the temperature of the reaction mixture and maintain it below 10°C using the ice bath.
  - Continuously monitor the pH of the solution. The target pH for the formation of hydrazine monoperchlorate is around 7.
- Crystallization and Isolation:
  - Once the neutralization is complete, allow the solution to slowly warm to room temperature.
  - Concentrate the solution by gentle heating (below 50°C) under vacuum to induce crystallization.
  - Cool the concentrated solution in an ice bath to maximize crystal formation.
  - Collect the **hydrazine perchlorate** crystals by vacuum filtration using a Buchner funnel.
- Washing and Drying:
  - Wash the crystals with a small amount of ice-cold deionized water to remove any unreacted starting materials.
  - Dry the crystals in a vacuum oven at a temperature not exceeding 40°C until a constant weight is achieved.

## II. Formulation of a Composite Solid Propellant

Safety Precaution: The mixing of energetic materials is a hazardous operation. Remote mixing equipment behind a blast shield is highly recommended. All personnel must be trained in handling energetic materials.

Materials:

- **Hydrazine perchlorate** (HP), finely ground
- Hydroxyl-terminated polybutadiene (HTPB) binder
- Curing agent (e.g., isophorone diisocyanate - IPDI)
- Plasticizer (e.g., dioctyl adipate - DOA)
- Bonding agent
- Aluminum powder (optional, as a fuel additive)
- Burn rate modifier (optional, e.g., iron oxide)
- Vertical planetary mixer (remote operation)
- Casting/curing oven

Procedure:

- Binder Preparation:
  - In the mixer bowl, combine the HTPB binder, plasticizer, and bonding agent.
  - Mix under vacuum for 30-60 minutes to ensure a homogeneous mixture and to remove any entrapped air.
- Incorporation of Solid Ingredients:
  - Slowly add the finely ground **hydrazine perchlorate** to the binder mixture while continuing to mix under vacuum.
  - If using, add the aluminum powder and any other solid additives in a similar manner.

- Continue mixing until all solid particles are uniformly dispersed in the binder matrix. This may take 1-2 hours.
- Addition of Curing Agent and Casting:
  - Add the curing agent (IPDI) to the mixture and continue mixing under vacuum for a final 15-30 minutes.
  - Pour the propellant slurry into a prepared mold, taking care to avoid introducing air bubbles.
  - Place the filled mold in a curing oven.
- Curing:
  - Cure the propellant at a controlled temperature (typically 50-60°C) for a period of 5-7 days, or as determined by the specific binder system.
  - After curing, carefully remove the solid propellant grain from the mold.

### III. Characterization of the Solid Propellant

Objective: To measure the linear burning rate of the propellant at various pressures.

Apparatus:

- Crawford bomb (strand burner)
- Pressurized nitrogen or argon source
- Pressure transducer
- Data acquisition system
- Ignition system (e.g., hot wire)
- Propellant strands (cut from the cured grain)

Procedure:

- Sample Preparation:
  - Cut small, uniform strands of the cured propellant (typically a few millimeters in diameter and a few centimeters long).
  - Inhibit the side surfaces of the strands with a non-combustible coating to ensure end-burning.
  - Embed fine fuse wires at precisely measured intervals along the length of the strand.
- Experimental Setup:
  - Mount the propellant strand in the Crawford bomb.
  - Connect the fuse wires to an external timer circuit.
  - Seal the bomb and pressurize it to the desired test pressure with an inert gas.
- Measurement:
  - Ignite the top end of the propellant strand using the hot wire.
  - As the propellant burns, it will sever the fuse wires sequentially, triggering the timer.
  - Record the time intervals between the breaking of successive wires.
- Calculation:
  - The burn rate ( $r$ ) is calculated using the formula:  $r = d / t$ , where 'd' is the known distance between the fuse wires and 't' is the measured time interval.
  - Repeat the experiment at different pressures to determine the burn rate as a function of pressure, which is often expressed by Vieille's Law:  $r = a * P^n$ , where 'a' is the burn rate coefficient and 'n' is the pressure exponent.

Objective: To measure the thrust produced by the propellant and calculate its specific impulse.

Apparatus:

- Sub-scale rocket motor casing
- Nozzle
- Static test stand with a load cell
- Pressure transducer
- Data acquisition system
- Ignition system

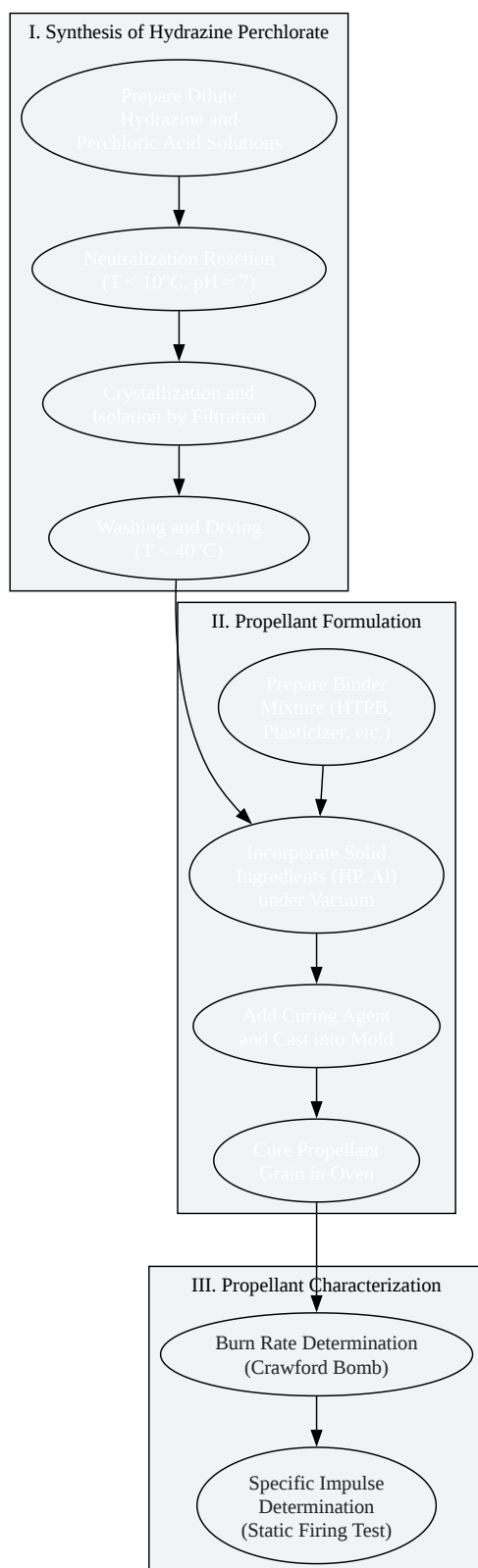
Procedure:

- Motor Assembly:
  - Install the cured propellant grain into the rocket motor casing.
  - Install the nozzle and any necessary seals.
  - Mount the assembled motor onto the static test stand, ensuring it is securely fastened to the load cell.
- Instrumentation:
  - Connect the load cell and pressure transducer to the data acquisition system.
  - Set up a remote ignition system.
- Test Execution:
  - From a safe distance, arm the ignition system and the data acquisition system.
  - Initiate the ignition sequence.
  - Record the thrust and chamber pressure data throughout the motor's burn duration.
- Data Analysis and Calculation:

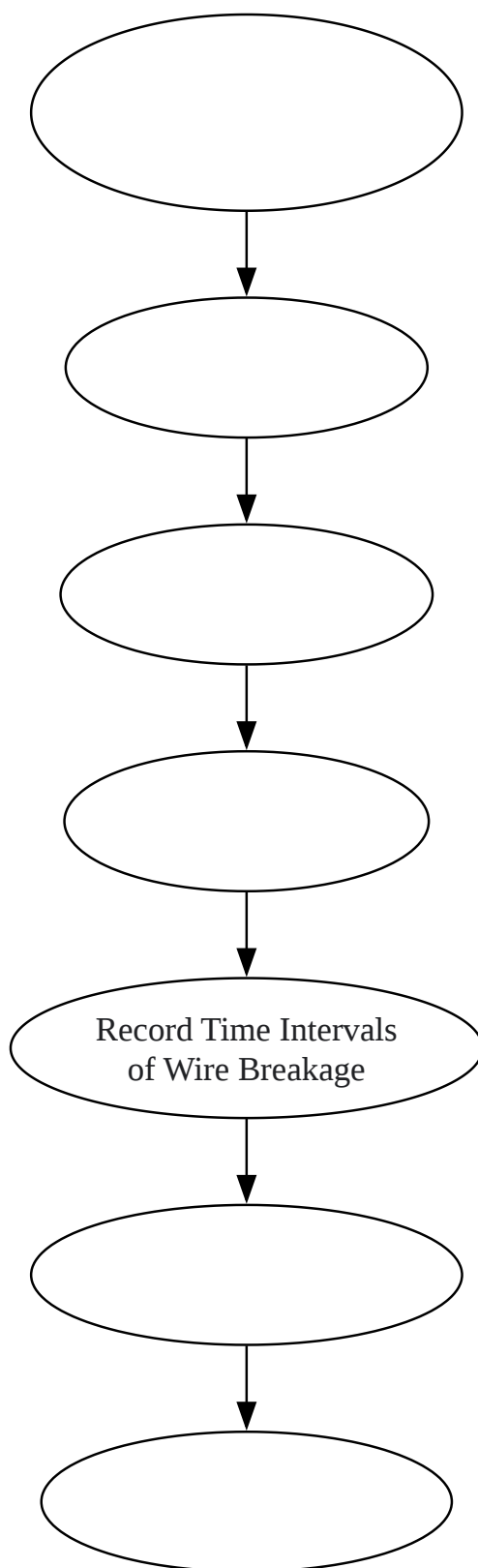


- Integrate the thrust-time curve to determine the total impulse (It).
- Measure the initial and final mass of the propellant to determine the total mass of propellant consumed (mp).
- Calculate the specific impulse (Isp) using the formula:  $I_{sp} = I_t / (m_p * g)$ , where 'g' is the acceleration due to gravity.

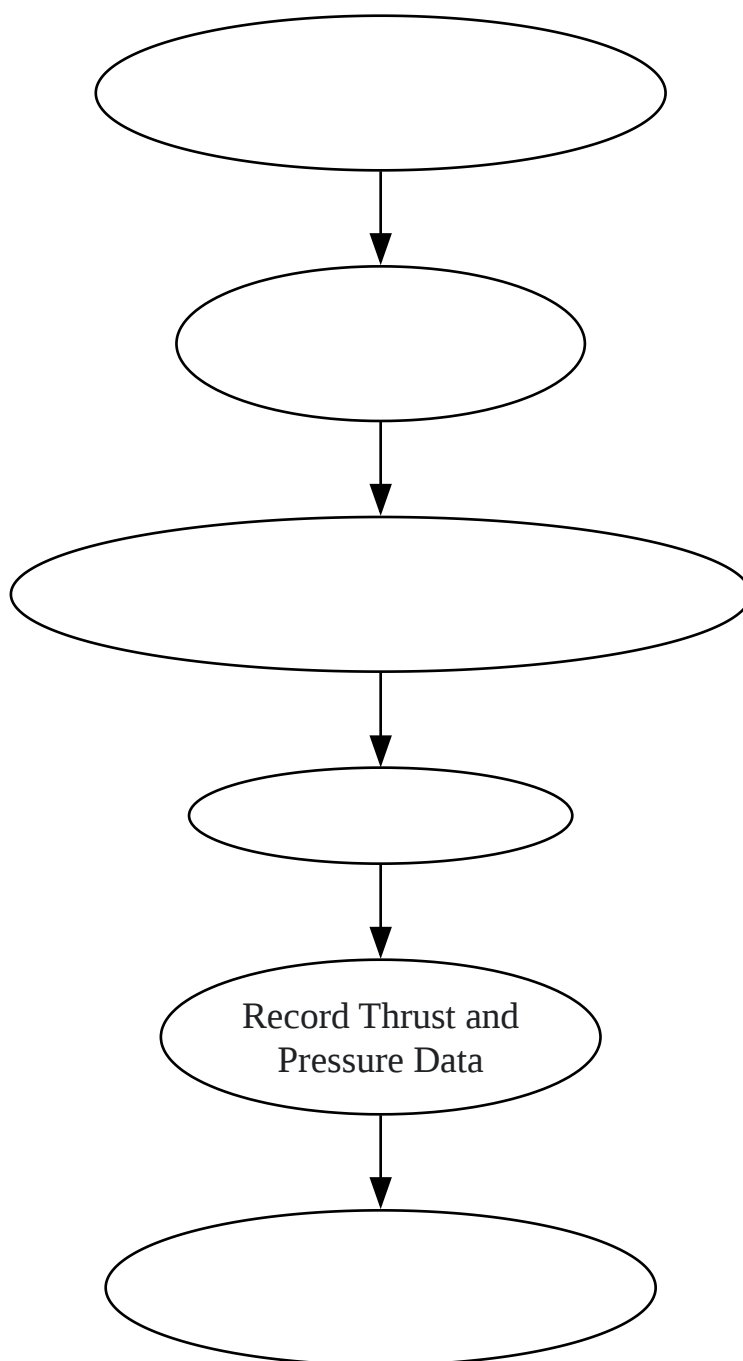
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## References

- 1. researchgate.net [researchgate.net]
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